

Trivinylmethoxysilane: A Comprehensive Technical Guide for Advanced Applications

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Compound of Interest

Compound Name: *Trivinylmethoxysilane*

Cat. No.: *B060962*

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This in-depth technical guide provides a comprehensive overview of **Trivinylmethoxysilane** (CAS No. 193828-96-5), a versatile trifunctional organosilane. This document is intended for researchers, scientists, and drug development professionals, offering insights into its synthesis, chemical properties, reactivity, and potential applications, particularly in the realms of polymer chemistry and biomedical materials.

Introduction to Trivinylmethoxysilane

Trivinylmethoxysilane is a unique organofunctional silane characterized by the presence of three reactive vinyl groups and one hydrolyzable methoxy group attached to a central silicon atom. This molecular architecture makes it a valuable crosslinking agent, monomer, and surface modifying agent. The vinyl groups can participate in various polymerization reactions, such as free radical polymerization and addition reactions, while the methoxy group allows for hydrolysis and condensation to form stable siloxane networks (Si-O-Si). This dual reactivity is the cornerstone of its utility in creating highly structured and functionalized materials.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Trivinylmethoxysilane** is essential for its safe handling, storage, and application.

Property	Value	Source
CAS Number	193828-96-5	[1][2]
Molecular Formula	C ₇ H ₁₂ O ₂ Si	[2]
Molecular Weight	140.26 g/mol	[2]
Boiling Point	131-133 °C	[1]
Density	0.818 g/cm ³ (predicted)	[1]
Refractive Index	1.4400	[1]
Flash Point	26 °C	[1]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[1]

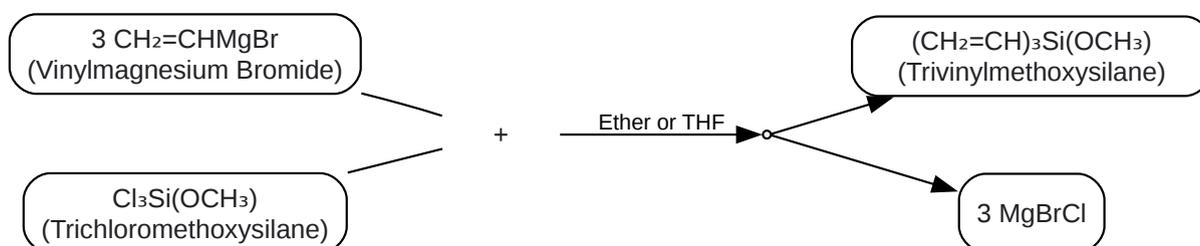
Synthesis of Trivinylmethoxysilane

The synthesis of **Trivinylmethoxysilane** can be approached through established organosilicon chemistry methodologies. Two primary routes are the Grignard reaction and hydrosilylation. The choice of method depends on the availability of starting materials, desired purity, and scalability.

Grignard Reaction Protocol

This method involves the reaction of a vinyl Grignard reagent with a suitable methoxy-substituted chlorosilane.

Reaction Scheme:



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Caption: Grignard synthesis of **Trivinylmethoxysilane**.

Step-by-Step Methodology:

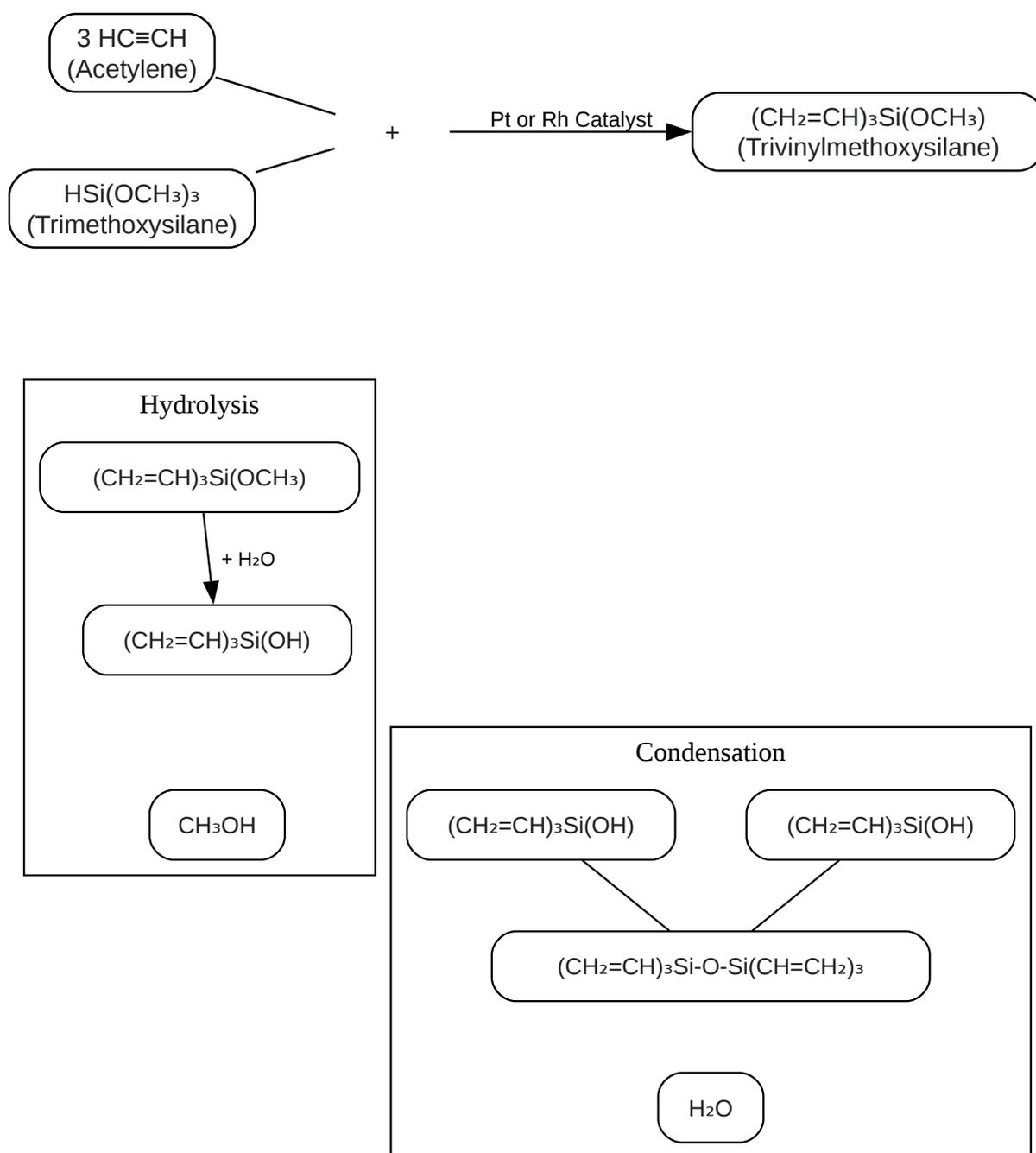
- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are suspended in anhydrous diethyl ether or tetrahydrofuran (THF). A solution of vinyl bromide in the same solvent is added dropwise to initiate the formation of vinylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine and maintained under a nitrogen atmosphere.[3]
- **Reaction with Silane Precursor:** The freshly prepared Grignard reagent is then added slowly to a cooled solution (-30 °C to 0 °C) of trichloromethoxysilane in anhydrous ether or THF.[4] [5] The reverse addition (adding the silane to the Grignard reagent) can also be employed. Low temperatures are crucial to control the exothermic reaction and minimize side product formation.[5]
- **Work-up and Purification:** After the addition is complete, the reaction mixture is stirred for several hours at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, washed with brine, and dried over anhydrous magnesium sulfate. The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation to yield pure **Trivinylmethoxysilane**.

Causality: The Grignard reagent acts as a potent nucleophile, with the vinyl group's carbanionic character attacking the electrophilic silicon atom of the chlorosilane. The stepwise replacement of chloride ions with vinyl groups occurs. Using a methoxy-substituted chlorosilane allows for the direct introduction of the methoxy group.

Hydrosilylation Protocol

Hydrosilylation offers an alternative, often more atom-economical, route involving the addition of a Si-H bond across a carbon-carbon triple bond.

Reaction Scheme:



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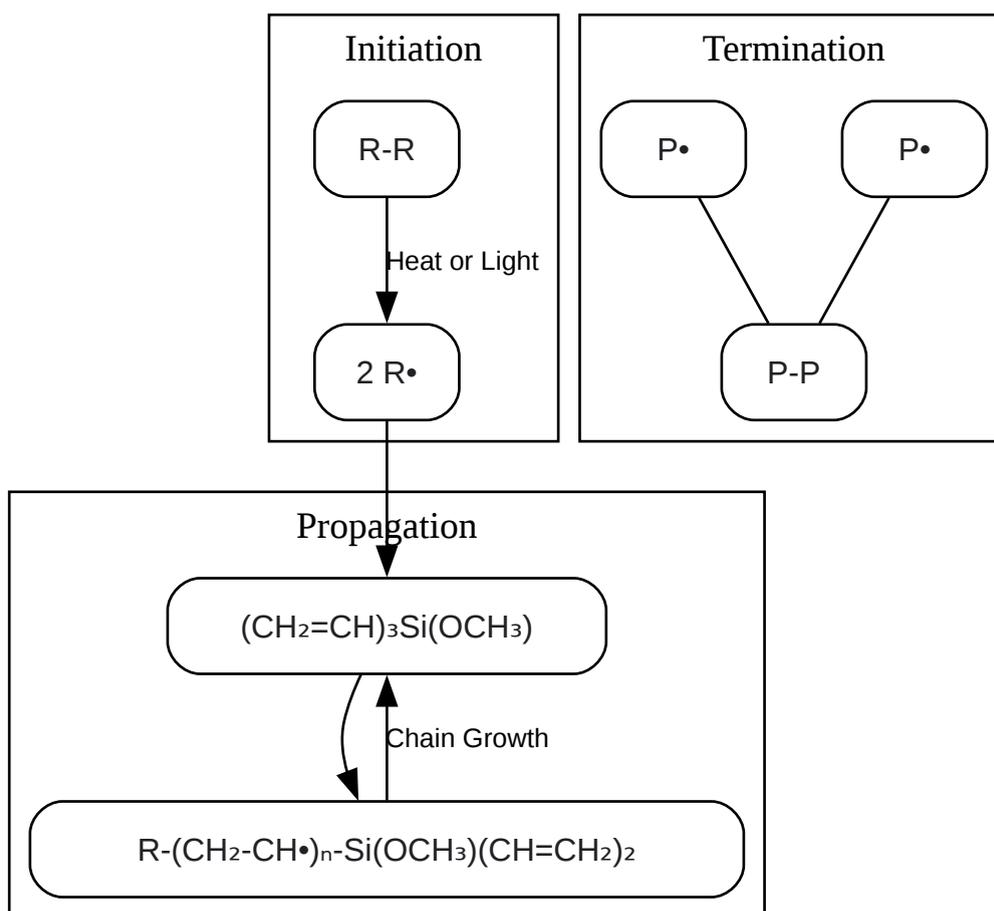
Caption: Hydrolysis and condensation of **Trivinylmethoxysilane**.

The rate of hydrolysis and condensation is influenced by pH, with both acidic and basic conditions catalyzing the reactions.

Radical Polymerization

The three vinyl groups of **Trivinylmethoxysilane** can undergo free radical polymerization, initiated by thermal or photochemical decomposition of a radical initiator. This allows for the formation of a highly crosslinked polymer network.

Polymerization Mechanism:



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Caption: Free radical polymerization of **Trivinylmethoxysilane**.

The kinetics of radical polymerization of a related compound, trimethoxyvinylsilane, have been studied, providing insights into the reactivity of the vinylsilyl group. [6] The polymerization rate is dependent on initiator and monomer concentrations. [7][8]

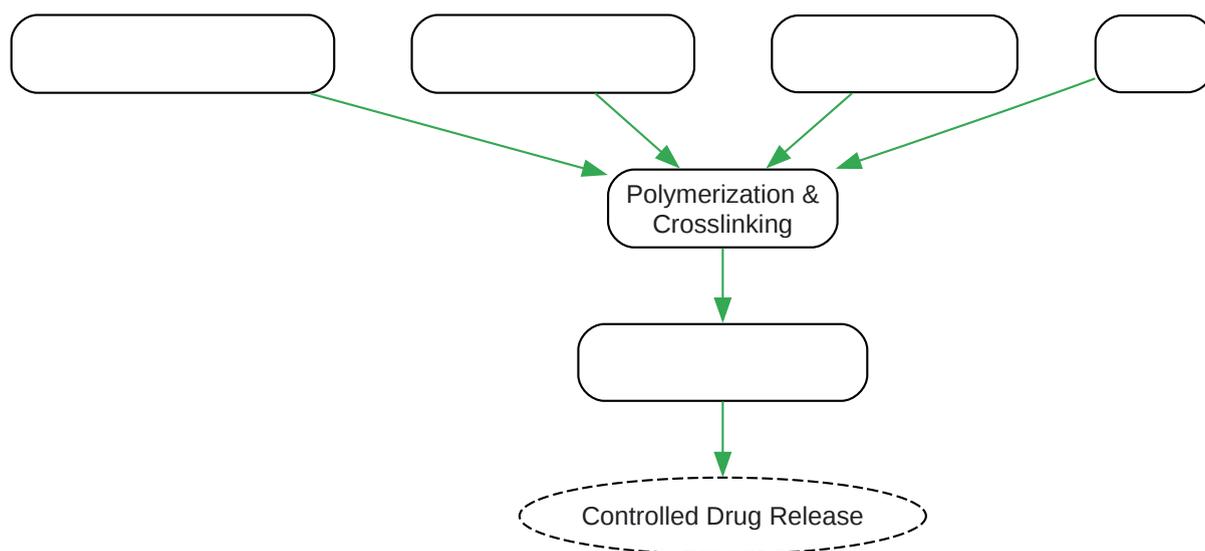
Applications in Drug Development and Biomedical Research

The unique dual reactivity of **Trivinylmethoxysilane** opens up numerous possibilities in the field of drug development and biomedical materials.

Hydrogel Formation for Controlled Drug Delivery

Hydrogels are three-dimensional, water-swollen polymer networks that are widely explored for controlled drug delivery. [9][10][11]**Trivinylmethoxysilane** can be used as a crosslinking agent to form robust and biocompatible hydrogels.

Workflow for Hydrogel-based Drug Delivery:



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Caption: Workflow for creating a drug delivery hydrogel.

By copolymerizing **Trivinylmethoxysilane** with hydrophilic monomers, hydrogels with tunable swelling properties, mechanical strength, and degradation rates can be fabricated. [12][13][14]The drug can be physically entrapped within the hydrogel matrix and released in a controlled manner as the hydrogel swells or degrades. [9][15]

Surface Modification of Biomedical Devices

The surface properties of biomedical implants and devices are critical for their biocompatibility and long-term performance. [16][17] Unwanted protein adsorption and bacterial adhesion can lead to device failure and infections. [2] **Trivinylmethoxysilane** can be used to functionalize surfaces, creating a more biocompatible interface.

Experimental Protocol for Surface Modification:

- **Surface Preparation:** The substrate (e.g., titanium, silica, or a polymer) is thoroughly cleaned and activated to generate surface hydroxyl groups. This can be achieved by treatment with piranha solution, plasma, or UV/ozone.
- **Silanization:** The cleaned substrate is immersed in a solution of **Trivinylmethoxysilane** in an anhydrous solvent (e.g., toluene). The reaction is allowed to proceed for a specific duration at a controlled temperature.
- **Curing:** The coated substrate is then cured at an elevated temperature to promote the formation of a stable, crosslinked polysiloxane layer on the surface.
- **Further Functionalization (Optional):** The vinyl groups on the surface can be further modified through reactions like thiol-ene chemistry to attach specific biomolecules, such as polyethylene glycol (PEG) to reduce protein fouling or antimicrobial peptides.

Causality: The methoxy group of **Trivinylmethoxysilane** reacts with the surface hydroxyl groups to form covalent bonds. Subsequent hydrolysis and condensation of adjacent silane molecules create a durable, crosslinked coating. [3] The vinyl groups provide reactive handles for further chemical modification. [1]

Safety and Handling

Trivinylmethoxysilane is a flammable liquid and should be handled in a well-ventilated fume hood away from ignition sources. It is sensitive to moisture and should be stored under an inert atmosphere. [1] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. In case of contact with skin or eyes, rinse immediately with plenty of water.

Conclusion

Trivinylmethoxysilane is a highly versatile molecule with significant potential in advanced materials science, particularly for biomedical applications. Its ability to form crosslinked networks through both hydrolysis/condensation and vinyl polymerization makes it an ideal candidate for the development of novel hydrogels for controlled drug delivery and for the surface modification of medical devices to enhance their biocompatibility. Further research into the specific applications and biological interactions of polymers derived from **Trivinylmethoxysilane** will undoubtedly unlock new avenues for innovation in medicine and biotechnology.

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